

# di-n-Amyl disulfide chemical properties and structure

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## Compound of Interest

Compound Name: *di-n-Amyl disulfide*

Cat. No.: *B090501*

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An In-depth Technical Guide to **Di-n-Amyl Disulfide**: Chemical Properties and Structure

## Abstract

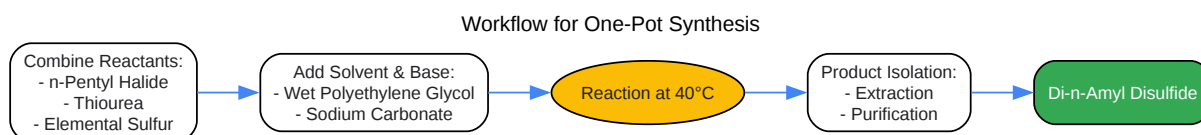
This technical guide provides a comprehensive overview of the chemical and physical properties of **di-n-amyl disulfide** (also known as dipentyl disulfide). It is intended for researchers, scientists, and professionals in drug development and materials science. This document details the compound's structure, physicochemical properties, spectroscopic data, synthesis protocols, and key chemical reactions. All quantitative data is presented in tabular format for clarity and ease of comparison. Furthermore, this guide includes detailed experimental protocols and visual diagrams generated using Graphviz to illustrate the chemical structure, synthesis workflows, and reaction pathways.

## Introduction

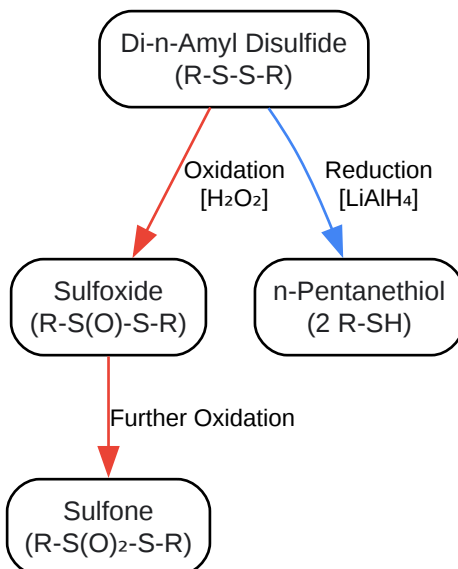
**Di-n-amyl disulfide**, a member of the organic disulfide family, is a symmetrical aliphatic disulfide with two n-pentyl groups linked by a disulfide bond (-S-S-).[1] Organic disulfides are notable for the pivotal role they play in biochemistry, particularly in the tertiary and quaternary structures of proteins through the formation of disulfide bridges between cysteine residues.[2] **Di-n-amyl disulfide** serves as a valuable compound in various fields, including organic synthesis, materials science, and research into potential biological activities.[1] Its reversible bond exchange capability makes it useful in dynamic covalent chemistry.[1]

## Chemical Structure and Identifiers

The structure of **di-n-amyl disulfide** consists of a ten-carbon chain interrupted by a disulfide linkage between the fifth and sixth carbon positions (if numbered linearly, though IUPAC naming conventions differ). The disulfide bond has a characteristic C-S-S-C dihedral angle approaching 90°.[2]



### Key Reactions of Di-n-Amyl Disulfide



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## References

- 1. benchchem.com [benchchem.com]

- 2. Disulfide - Wikipedia [en.wikipedia.org]
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